Application Note & Protocols: Investigating the Cellular Effects of 2,3-Dimethoxyphenethylamine in Vitro

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Compound of Interest

Compound Name:	*2,3-Dimethoxyphenethylamine*
CAS No.:	*3213-29-4*
Cat. No.:	*B1266631*

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Abstract

This guide provides a comprehensive framework for researchers, scientists, and drug development professionals investigating the cellular and molecular effects of **2,3-Dimethoxyphenethylamine** (2,3-DMPEA). As a structural analog of mescaline and other psychoactive phenethylamines, 2,3-DMPEA presents a compelling subject for neuropharmacological research.[1] However, its biological activity and mechanism of action remain largely unexplored. This document offers a structured, experience-driven approach, moving from foundational cytotoxicity assessments to detailed analyses of specific cellular pathways. We provide validated, step-by-step protocols for key in vitro assays, including cell viability, apoptosis detection, and the analysis of gene and protein expression, specifically tailored for the study of novel psychoactive compounds in a neuronal cell context.

PART 1: Scientific Background & Rationale

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Introduction to 2,3-Dimethoxyphenethylamine (2,3-DMPEA)

2,3-Dimethoxyphenethylamine is a substituted phenethylamine, a class of compounds known for their diverse pharmacological activities, primarily through the modulation of monoamine neurotransmitter systems.[2] It is a positional isomer of the more well-known 2,5-dimethoxyphenethylamine moiety found in the "2C" family of psychedelic drugs, such as 2C-B.[3][4] While compounds like 2C-B are known to be potent partial agonists of serotonin 5-HT2A receptors, the specific biological targets of 2,3-DMPEA are not well-characterized.[3][5] Early in vitro research showed it has little activity in inducing norepinephrine release, distinguishing it from other phenethylamines like amphetamine.[1] The lack of data necessitates a systematic in vitro evaluation to build a foundational understanding of its cellular impact.

Hypothesized Mechanisms and Scientific Rationale

Given its structure, 2,3-DMPEA is hypothesized to interact with monoaminergic systems, including serotonergic and/or dopaminergic receptors. Many substituted phenethylamines exert their effects by binding to G-protein coupled receptors (GPCRs), which can trigger a cascade of intracellular signaling events.[2] One of the most common pathways activated by such compounds is the Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-regulated kinase (ERK) pathway, which governs critical cellular processes like proliferation, differentiation, and survival.[6][7]

Therefore, the primary scientific objectives for in vitro studies of 2,3-DMPEA are:

- Establish a toxicity profile: Determine the concentration range at which the compound affects cell viability.
- Characterize the mode of cell death: Ascertain whether cytotoxicity occurs via apoptosis or necrosis.
- Investigate neuronal signaling: Examine the compound's effect on key signaling pathways (e.g., MAPK/ERK) and the expression of immediate-early genes (e.g., c-Fos) and neurotrophic factors (e.g., BDNF).

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Choosing the Right Cellular Model: The SH-SY5Y Cell Line

The human neuroblastoma SH-SY5Y cell line is a widely used and highly relevant model for neuropharmacological and neurotoxicity studies.[8][9][10]

Key Advantages:

- Human Origin: Expresses human-specific proteins, increasing translational relevance.[10]
- Neuronal Phenotype: Possesses characteristics of immature catecholaminergic neurons, including the expression of dopamine-β-hydroxylase and tyrosine hydroxylase.[10]
- Differentiable: Can be differentiated into a more mature, neuron-like phenotype with agents like Retinoic Acid (RA) or Brain-Derived Neurotrophic Factor (BDNF), allowing for the study of effects on both proliferating and post-mitotic neuronal cells.[8][11]

For the protocols outlined below, we will primarily refer to undifferentiated SH-SY5Y cells, as they provide a robust and proliferative system for initial screening.

PART 2: Core Experimental Protocols

Protocol 1: Preparation and Handling of 2,3-DMPEA for Cell Culture

Causality: Accurate and reproducible results begin with proper compound preparation. Phenethylamines are often supplied as hydrochloride salts, which affects their molecular weight and solubility. Ensuring complete solubilization and using a vehicle control are critical to distinguish the compound's effects from those of the solvent.

- Objective: To prepare a sterile, high-concentration stock solution of 2,3-DMPEA for reproducible in vitro experiments.
- Materials:
  - **2,3-Dimethoxyphenethylamine** (confirm if base or salt form)
  - Dimethyl sulfoxide (DMSO), cell culture grade

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- Sterile, nuclease-free 1.5 mL microcentrifuge tubes
- Calibrated micropipettes

- Procedure:
  - Calculate the amount of DMSO required to create a high-concentration stock (e.g., 100 mM). Note: Check the manufacturer's data sheet for solubility information.
  - Weigh the 2,3-DMPEA powder in a sterile microcentrifuge tube.
  - Add the calculated volume of DMSO. Vortex vigorously for 1-2 minutes until the compound is completely dissolved. A brief sonication may aid dissolution.
  - Visually inspect the solution against a light source to ensure no particulates remain.
  - Prepare single-use aliquots to minimize freeze-thaw cycles, which can degrade the compound.
  - Store aliquots at -20°C, protected from light.
- Self-Validation:
  - Vehicle Control: In all experiments, a "vehicle control" group must be included. This group is treated with the same final concentration of DMSO as the highest concentration of 2,3-DMPEA used in the experiment. This ensures that any observed effects are due to the compound and not the solvent. The final DMSO concentration in the cell culture medium should ideally not exceed 0.5%.

Protocol 2: Determining Cytotoxicity using a WST-1 Assay

Causality: Before investigating mechanism, it is essential to determine the dose-response relationship of 2,3-DMPEA on cell health. The WST-1 assay measures the metabolic activity of viable cells via the cleavage of a tetrazolium salt into a colored formazan product by mitochondrial dehydrogenases.[12][13] A decrease in metabolic activity is proportional to the number of viable cells.

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- Objective: To quantify the dose-dependent effect of 2,3-DMPEA on SH-SY5Y cell viability and determine the EC_{50} (half-maximal effective concentration).
- Materials:
  - SH-SY5Y cells
  - Complete culture medium (e.g., DMEM/F12 with 10% FBS, 1% Penicillin-Streptomycin)
  - Sterile 96-well flat-bottom tissue culture plates
  - 2,3-DMPEA stock solution (from Protocol 1)
  - WST-1 reagent
  - Microplate spectrophotometer (ELISA reader)
- Procedure:
  - Cell Seeding: Trypsinize and count SH-SY5Y cells. Seed 1 x 10^4 cells per well in 100 µL of complete medium into a 96-well plate. Incubate for 24 hours at 37°C, 5% CO_2.
  - Compound Treatment: Prepare serial dilutions of 2,3-DMPEA in culture medium. A common starting range is from 1 µM to 500 µM.
  - Carefully remove the old medium from the cells and add 100 µL of the medium containing the different concentrations of 2,3-DMPEA, the vehicle control (DMSO), or medium only (untreated control).
  - Incubate for a defined period (e.g., 24, 48, or 72 hours). A 48-hour time point is a robust starting point.
  - WST-1 Addition: Add 10 µL of WST-1 reagent to each well.[13][14]
  - Incubate for 1-4 hours at 37°C. The optimal time should be determined empirically but 2 hours is often sufficient.

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- Absorbance Measurement: Shake the plate for 1 minute to ensure a homogenous color distribution.[14] Measure the absorbance at 440-450 nm using a microplate reader.[13] Use a reference wavelength above 600 nm.[14]

- Data Presentation & Analysis:
  - Subtract the background absorbance (media + WST-1 only) from all readings.
  - Normalize the data by expressing the viability of treated cells as a percentage of the vehicle control cells: (% Viability) = (Abs_treated / Abs_vehicle) * 100.
  - Plot % Viability against the log of the 2,3-DMPEA concentration and use non-linear regression (sigmoidal dose-response curve) to calculate the EC_{50} value.

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Plate Layout Example for WST-1 Assay	1	2	3	4	5	6	7	8	9	10	11	12
A	Blank	Blank	Blank	Cmpd 1	Cmpd 1	Cmpd 1	Cmpd 5	Cmpd 5	Cmpd 5	Veh	Veh	Veh
B	Untrt	Untrt	Untrt	Cmpd 2	Cmpd 2	Cmpd 2	Cmpd 6	Cmpd 6	Cmpd 6	Veh	Veh	Veh
C	Untrt	Untrt	Untrt	Cmpd 3	Cmpd 3	Cmpd 3	Cmpd 7	Cmpd 7	Cmpd 7	Veh	Veh	Veh
D	Untrt	Untrt	Untrt	Cmpd 4	Cmpd 4	Cmpd 4	Cmpd 8	Cmpd 8	Cmpd 8	Veh	Veh	Veh
E	Cmpd 1	Cmpd 1	Cmpd 1	Cmpd 5	Cmpd 5	Cmpd 5	Cmpd 9	Cmpd 9	Cmpd 9	Veh	Veh	Veh
F	Cmpd 2	Cmpd 2	Cmpd 2	Cmpd 6	Cmpd 6	Cmpd 6	Cmpd 10	Cmpd 10	Cmpd 10	Veh	Veh	Veh
G	Cmpd 3	Cmpd 3	Cmpd 3	Cmpd 7	Cmpd 7	Cmpd 7	Cmpd 11	Cmpd 11	Cmpd 11	Veh	Veh	Veh
H	Cmpd 4	Cmpd 4	Cmpd 4	Cmpd 8	Cmpd 8	Cmpd 8	Cmpd 12	Cmpd 12	Cmpd 12	Veh	Veh	Veh

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Cmpd = Compound Concentration; Untrt = Untreated; Veh = Vehicle Control; Blank = Medium only

Protocol 3: Assessing Apoptosis via Annexin V/PI Staining

Causality: If 2,3-DMPEA reduces cell viability, it is crucial to determine if this is due to programmed cell death (apoptosis) or cellular injury (necrosis). In early apoptosis, phosphatidylserine (PS) translocates from the inner to the outer leaflet of the plasma membrane.[15][16] Annexin V, a protein with a high affinity for PS, can be fluorescently labeled to detect these early apoptotic cells.[16] Propidium Iodide (PI) is a fluorescent dye that cannot cross the membrane of live or early apoptotic cells, but it can enter late apoptotic and necrotic cells where the membrane integrity is compromised, staining the DNA.[15][16]

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- Objective: To differentiate and quantify live, early apoptotic, late apoptotic, and necrotic cell populations following treatment with 2,3-DMPEA using flow cytometry.
- Materials:
  - SH-SY5Y cells cultured in 6-well plates
  - 2,3-DMPEA (at concentrations around the calculated EC_{50})
  - FITC Annexin V / Propidium Iodide Apoptosis Detection Kit
  - 1X Binding Buffer (typically 10 mM Hepes, 140 mM NaCl, 2.5 mM $CaCl_2$)
  - Phosphate-Buffered Saline (PBS)
  - Flow cytometer
- Procedure:
  - Cell Treatment: Seed SH-SY5Y cells in 6-well plates and grow to ~70-80% confluency. Treat cells with 2,3-DMPEA (e.g., at 0.5x, 1x, and 2x the EC_{50}) and a vehicle control for 24 hours. Include a positive control for apoptosis (e.g., staurosporine).
  - Cell Harvesting: Collect both the floating cells (in the medium) and adherent cells (by gentle trypsinization). This is critical as apoptotic cells may detach. Combine them and centrifuge at ~500 x g for 5 minutes.[17]
  - Washing: Discard the supernatant and wash the cell pellet once with cold PBS.[17] Centrifuge again.
  - Resuspension: Resuspend the cell pellet in 1X Binding Buffer to a concentration of approximately 1 x 10^6 cells/mL.
  - Staining: Transfer 100 µL of the cell suspension (~1 x 10^5 cells) to a flow cytometry tube.
  - Add 5 µL of FITC-conjugated Annexin V and 5 µL of PI staining solution.

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- Gently vortex the tubes and incubate for 15-20 minutes at room temperature in the dark. [18]
- Analysis: Add 400 µL of 1X Binding Buffer to each tube. Analyze the samples by flow cytometry within one hour.

- Data Analysis & Interpretation:
  - Quadrant Analysis:
    - Lower-Left (Annexin V- / PI-): Live, healthy cells.
    - Lower-Right (Annexin V+ / PI-): Early apoptotic cells.
    - Upper-Right (Annexin V+ / PI+): Late apoptotic or necrotic cells.
    - Upper-Left (Annexin V- / PI+): Necrotic cells (rarely, cellular debris).
  - Quantify the percentage of cells in each quadrant for each treatment condition. An increase in the Annexin V+/PI- and Annexin V+/PI+ populations indicates induction of apoptosis.

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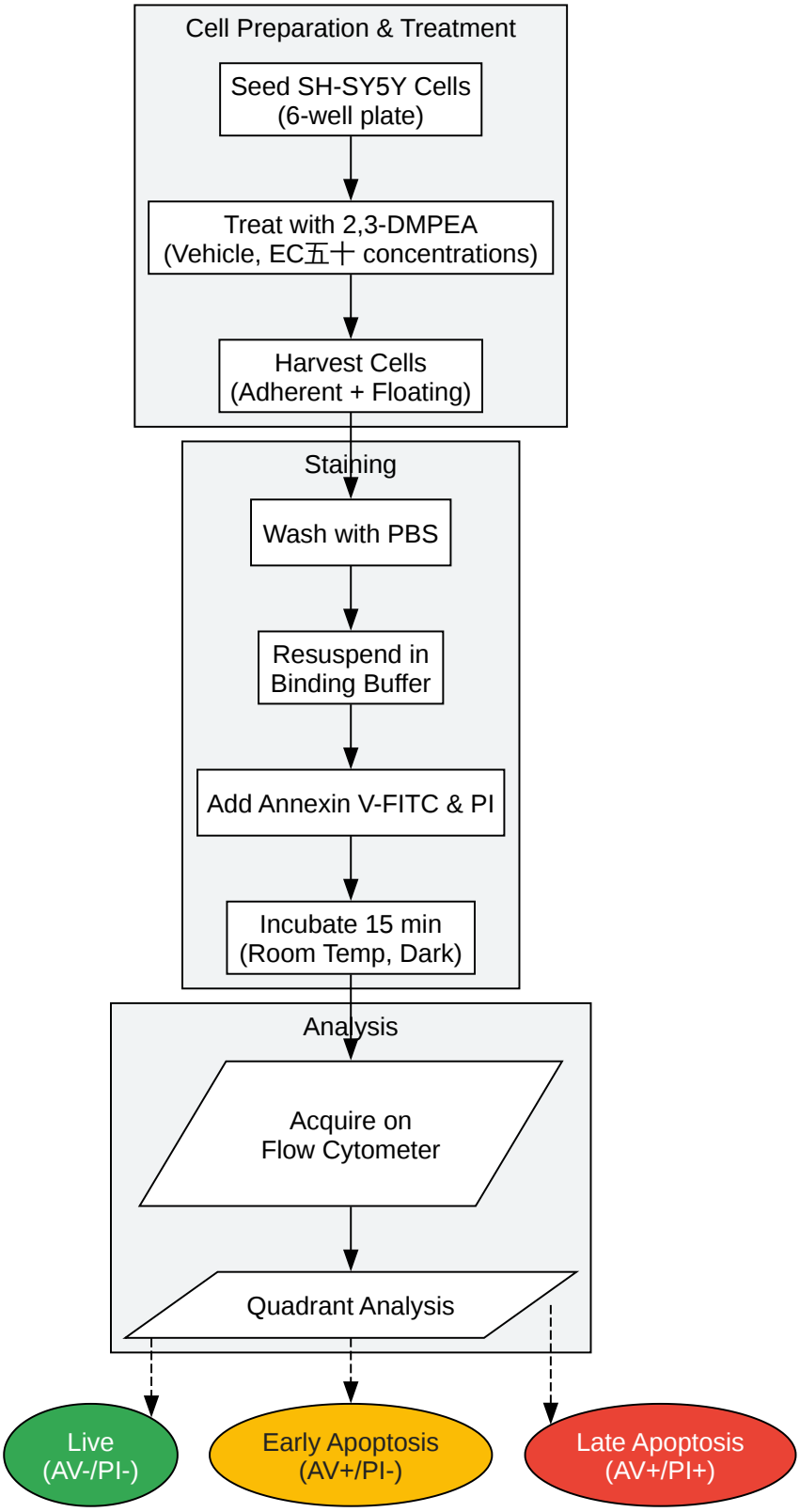

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Workflow for apoptosis detection using Annexin V/PI staining.

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Protocol 4: Analysis of Gene Expression by RT-qPCR

Causality: Exposure to neuroactive compounds can rapidly alter gene expression. Immediate-early genes like c-Fos are often induced as a first response to neuronal stimulation. Brain-Derived Neurotrophic Factor (BDNF) is a key regulator of neuronal survival and plasticity.[19] Quantifying the mRNA levels of these genes using Reverse Transcription-quantitative PCR (RT-qPCR) can provide mechanistic insight into the compound's action at sub-toxic concentrations.[20]

- Objective: To measure changes in the mRNA expression of c-Fos and BDNF in SH-SY5Y cells in response to 2,3-DMPEA.
- Materials:
  - SH-SY5Y cells in 6-well plates
  - 2,3-DMPEA (sub-toxic concentrations, e.g., 0.1x and 0.25x EC_{50})
  - RNA extraction kit (e.g., TRIzol or column-based kit)
  - cDNA synthesis kit (Reverse Transcriptase)
  - qPCR Master Mix (e.g., SYBR Green)
  - Primers for c-Fos, BDNF, and a housekeeping gene (e.g., GAPDH or ACTB)[21][22]
  - Real-Time PCR System
- Procedure:
  - Treatment: Treat SH-SY5Y cells with sub-toxic concentrations of 2,3-DMPEA for a short duration (e.g., 1-6 hours for c-Fos, 12-24 hours for BDNF).
  - RNA Extraction: Lyse cells directly in the wells and extract total RNA according to the manufacturer's protocol. Quantify RNA concentration and assess purity (A260/280 ratio).
  - cDNA Synthesis: Reverse transcribe 1 µg of total RNA into cDNA using a reverse transcription kit.[23]

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- qPCR Reaction: Set up the qPCR reaction in triplicate for each sample and each gene (target and housekeeping). A typical reaction includes: qPCR Master Mix, forward primer, reverse primer, cDNA template, and nuclease-free water.
- Thermal Cycling: Run the reaction on a Real-Time PCR system using a standard cycling protocol (e.g., 95°C for 10 min, followed by 40 cycles of 95°C for 15s and 60°C for 60s).

- Data Analysis:
  - Use the ΔΔCt method to calculate the relative fold change in gene expression.
  - ΔCt = Ct(target gene) - Ct(housekeeping gene)
  - ΔΔCt = ΔCt(treated sample) - ΔCt(vehicle control sample)
  - Fold Change = 2^(-ΔΔCt)
  - A fold change > 1 indicates upregulation, while a fold change < 1 indicates downregulation.

Protocol 5: Analysis of MAPK/ERK Pathway Activation by Western Blot

Causality: The MAPK/ERK pathway is a central signaling cascade that transmits signals from cell surface receptors to the nucleus.[7] Activation of this pathway involves a sequential phosphorylation of proteins, with a key event being the phosphorylation of ERK1/2.[24] Western blotting using phospho-specific antibodies allows for the direct measurement of this activation state, providing a snapshot of the signaling activity induced by 2,3-DMPEA.[25]

- Objective: To detect changes in the phosphorylation of ERK1/2 in SH-SY5Y cells following treatment with 2,3-DMPEA.
- Materials:
  - SH-SY5Y cells in 6-well plates
  - 2,3-DMPEA

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- Ice-cold PBS
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Blocking buffer (5% BSA or non-fat milk in TBST)
- Primary antibodies: Rabbit anti-phospho-ERK1/2 (p-ERK), Rabbit anti-total-ERK1/2 (t-ERK)
- Secondary antibody: HRP-conjugated anti-rabbit IgG
- ECL chemiluminescence substrate
- Imaging system

- Procedure:
  - Treatment: Grow cells to 80-90% confluency. Serum-starve cells for 4-6 hours if desired to reduce basal signaling. Treat with 2,3-DMPEA at various concentrations and time points (e.g., 5, 15, 30, 60 minutes).
  - Protein Extraction: Wash cells with ice-cold PBS and lyse with 100-150 µL of ice-cold RIPA buffer.[6] Scrape cells, collect lysate, and centrifuge at 14,000 rpm for 15 min at 4°C.[6]
  - Quantification: Determine protein concentration of the supernatant using a BCA assay.[6]
  - SDS-PAGE: Normalize all samples to the same protein concentration (e.g., 20 µg) with Laemmli buffer, heat at 95°C for 5 minutes, and load onto an SDS-PAGE gel.[6]
  - Transfer: Transfer the separated proteins to a PVDF membrane.
  - Immunoblotting:

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- Block the membrane in 5% BSA/TBST for 1 hour at room temperature.[6]
- Incubate with the anti-p-ERK primary antibody (e.g., 1:1000 dilution) overnight at 4°C.[25]
- Wash membrane 3x with TBST.
- Incubate with HRP-conjugated secondary antibody (e.g., 1:2000 dilution) for 1 hour at room temperature.[25]
- Wash membrane 3x with TBST.

- Detection: Apply ECL substrate and capture the chemiluminescent signal with an imager.[25]
- Stripping and Reprobing: To normalize for protein loading, the membrane can be stripped of antibodies and reprobed with the anti-total-ERK antibody.

- Data Analysis:
  - Use densitometry software to quantify the band intensity for p-ERK and t-ERK.
  - Calculate the ratio of p-ERK / t-ERK for each sample.
  - Express the results as a fold change relative to the vehicle-treated control.

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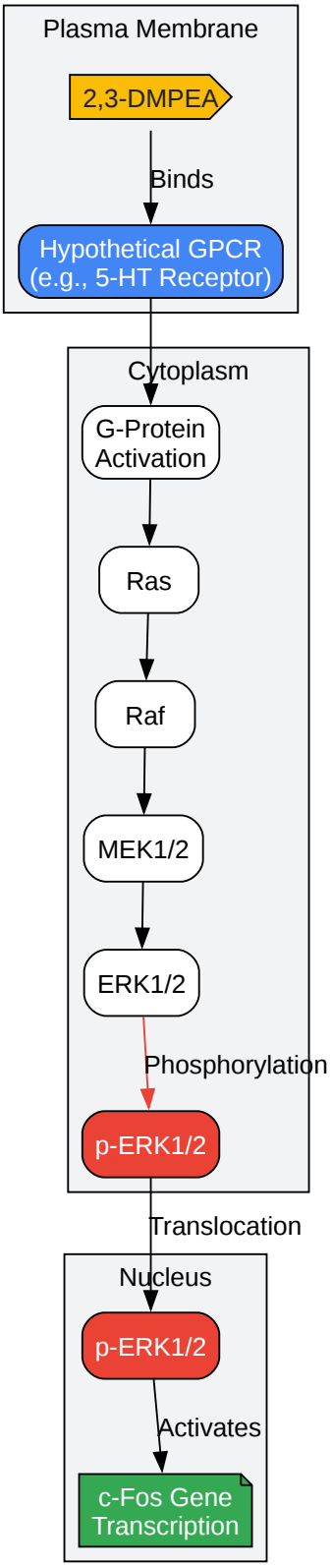

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